Safeguarding Research: Proper Disposal Procedures for N-Methylmorphine (Codeine)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-Methylmorphine*
CAS No.:	*14168-11-7*
Cat. No.:	*B1198739*

Get Quote

Essential guidelines for the safe and compliant disposal of **N-Methylmorphine**, a Schedule II controlled substance, ensuring personnel safety, regulatory adherence, and environmental protection.

For researchers, scientists, and drug development professionals, the meticulous management of controlled substances is paramount. **N-Methylmorphine**, commonly known as Codeine, is a morphine analog classified as a Schedule II controlled substance by the Drug Enforcement Administration (DEA). Its disposal is subject to stringent federal and local regulations to prevent diversion and environmental contamination. This guide provides a comprehensive, step-by-step approach to the proper disposal of **N-Methylmorphine** in a laboratory setting.

The primary mandate for the disposal of controlled substances is that they must be rendered "non-retrievable."[1][2] This means the substance cannot be transformed back into a usable form. The DEA does not prescribe a single method but requires a specific outcome, achieved primarily through incineration or chemical digestion.[1]

Disposal Decision Framework

© 2026 BenchChem. All rights reserved.

The appropriate disposal path for **N-Methylmorphine** depends on its form and quantity. The two main categories are inventory stock (expired, unwanted, or excess) and procedural wastage (residual amounts remaining after administration).

Category	Description	Primary Disposal Method	DEA Form Required	Witness Requirement
Inventory Stock	Expired, excess, or unwanted N-Methylmorphine in its original or diluted form.	Transfer to a DEA-registered Reverse Distributor.	DEA Form 222 (for transfer) & DEA Form 41 (record of destruction)	Documented on forms.
Procedural Wastage	Small, non-recoverable amounts left in syringes or vials after experimental use.	On-site destruction to render it non-retrievable.	Recorded in usage log; DEA Form 41 not required for wastage.	Two authorized employees must witness and document.

Experimental Protocols for Disposal

Below are detailed methodologies for the two primary disposal scenarios for **N-Methylmorphine**.

Protocol 1: Disposal of Expired or Unwanted Inventory Stock

This procedure is for bulk quantities of **N-Methylmorphine** that are no longer needed for research.

- Segregation and Labeling:
  - Clearly label all containers of **N-Methylmorphine** intended for disposal with "EXPIRED - TO BE DISPOSED."

© 2026 BenchChem. All rights reserved.

- Segregate these materials from active stock within the locked, secure storage location to prevent accidental use.

- Contact a Reverse Distributor:
  - Engage a DEA-registered reverse distributor. Your institution's Environmental Health & Safety (EHS) department can provide a list of approved vendors.

- Complete DEA Form 222:
  - Since **N-Methylmorphine** (Codeine) is a Schedule II substance, a DEA Form 222 is required to document the transfer to the reverse distributor.[3] This form serves as the official record of the chain of custody.

- Packaging and Transfer:
  - Package the segregated **N-Methylmorphine** according to the reverse distributor's instructions and Department of Transportation (DOT) regulations.
  - Upon pickup, you will sign over custody of the materials. Obtain a copy of the executed DEA Form 222 and a chain of custody form from the distributor.

- Record Keeping:
  - The reverse distributor is responsible for the ultimate destruction of the substance and for completing a DEA Form 41 (Registrants Inventory of Drugs Surrendered).[3]
  - Retain all disposal records, including the executed DEA Form 222, for a minimum of two years.[4]

Protocol 2: On-Site Destruction of Procedural Wastage

This protocol applies to the small, residual amounts of **N-Methylmorphine** remaining after an experiment (e.g., in a used syringe or vial).

- Immediate Destruction:

© 2026 BenchChem. All rights reserved.

- Wastage should be disposed of immediately following the procedure by authorized personnel.

- Witness Requirement:
  - The destruction must be witnessed by two authorized employees. Both individuals must personally observe the entire process.[5]

- Rendering Non-Retrievable:
  - The goal is to irreversibly adulterate the **N-Methylmorphine**. This can be achieved using commercial chemical destruction kits (e.g., charcoal-based systems) that adsorb and neutralize the compound.[6]
  - Procedure using a charcoal-based kit:
    - Draw up the residual **N-Methylmorphine** into a syringe.
    - Inject the liquid into the chemical destruction pouch or container.
    - Add water as per the manufacturer's instructions to activate the charcoal and other denaturing agents.
    - Seal the container.
    - Gently shake to ensure the contents are thoroughly mixed.
  - Unacceptable disposal methods for recoverable amounts include flushing down the sink, placing in sharps containers without prior neutralization, or mixing with kitty litter without a neutralizing agent.[7]

- Documentation:
  - Record the wastage in the controlled substance usage log. The entry should include the date, time, volume wasted, and the signatures of both the user and the witness. This meticulous record-keeping is crucial for regulatory compliance.

- Final Disposal of Container:

© 2026 BenchChem. All rights reserved.

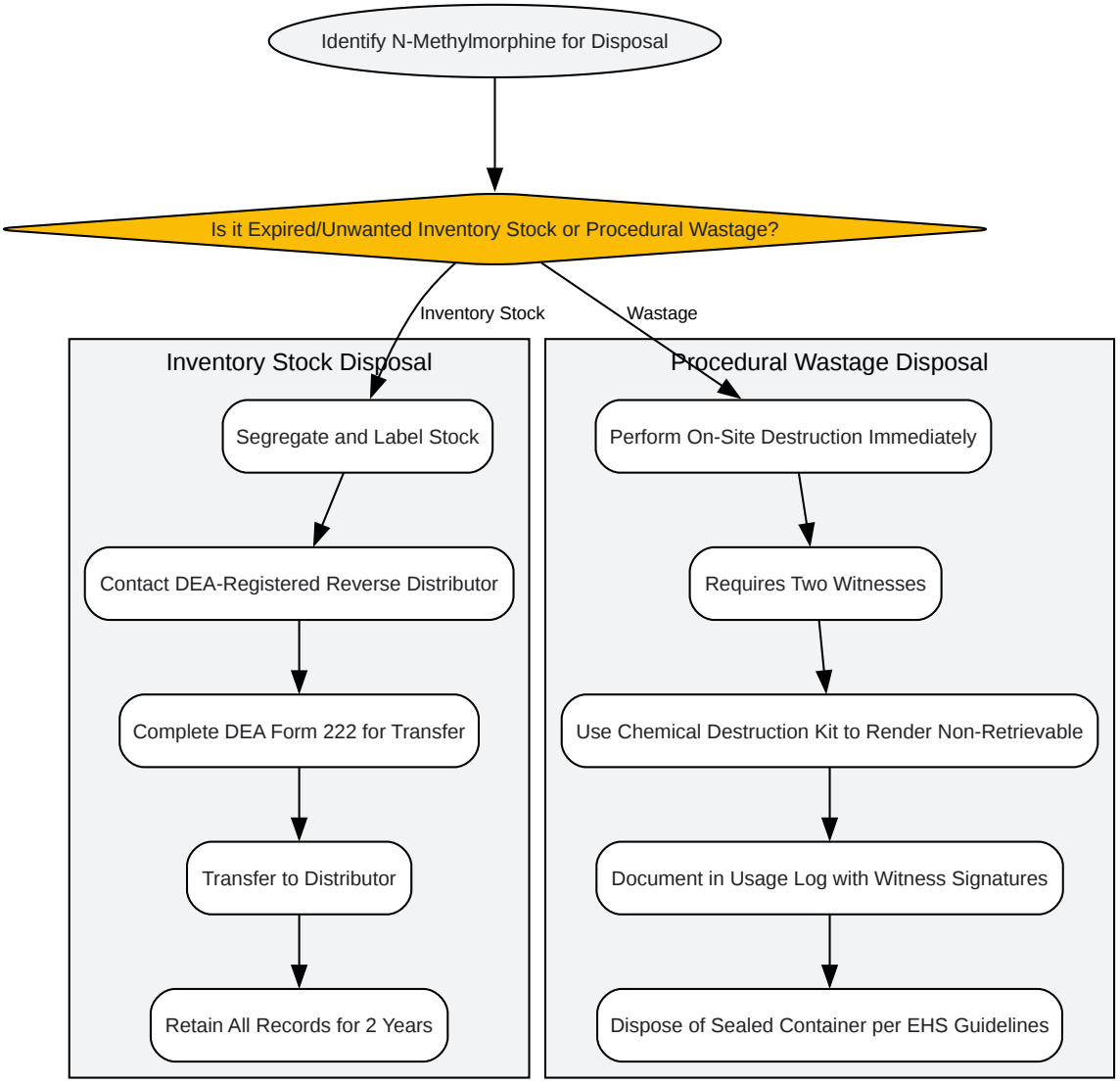
- Once the contents are rendered non-retrievable, the sealed container can typically be disposed of in the regular or biomedical waste stream, according to your institution's EHS guidelines.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Methylmorphine** in a laboratory setting.

© 2026 BenchChem. All rights reserved.

N-Methylmorphine Disposal Workflow



Click to download full resolution via product page

Caption: Logical flow for **N-Methylmorphine** disposal decisions.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. cdn.pfizer.com [cdn.pfizer.com]
- 5. ofipharma.com [ofipharma.com]
- 6. Controlled Substance Disposal: Ensuring Safe Pharmaceutical Waste Management | Stericycle [stericycle.com]
- 7. epa.gov [epa.gov]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for N-Methylmorphine (Codeine)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198739/docs#safeguarding-research-proper-disposal-procedures-for-n-methylmorphine-codeine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.